

Introduction: The Strategic Importance of 2-Chloro-5-methoxyquinoline

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Compound of Interest

Compound Name: 2-Chloro-5-methoxyquinoline

CAS No.: 160893-07-2

Cat. No.: B1599733

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2-Chloro-5-methoxyquinoline is a substituted quinoline derivative that serves as a critical building block in medicinal chemistry and pharmaceutical research. Its utility lies in its versatile chemical structure, which allows for further functionalization to create a diverse array of complex molecules. Specifically, it is a key intermediate in the synthesis of various bioactive compounds, including those with potential applications as kinase inhibitors, anti-cancer agents, and anti-inflammatory drugs. Given its role in the early stages of drug discovery and development, a reliable and well-characterized supply of **2-Chloro-5-methoxyquinoline** is paramount for researchers. This guide provides a comprehensive overview of the commercial supplier landscape, outlines critical parameters for supplier evaluation, and offers a systematic approach to sourcing this essential chemical intermediate.

The Commercial Supplier Landscape: A Multi-tiered Market

The commercial availability of **2-Chloro-5-methoxyquinoline** is robust, with a variety of suppliers catering to different scales and quality requirements. These suppliers can be broadly categorized into three main tiers:

- **Large-Scale Chemical Manufacturers:** These are multinational corporations that synthesize a vast portfolio of chemicals, often at bulk scale. While they may not always be the primary point of contact for small-scale research quantities, they are often the original source of the material distributed by other suppliers.

- **Specialty and Niche Chemical Suppliers:** This is the most common source for research and development quantities (milligrams to kilograms). These companies, such as Combi-Blocks, Ambeed, and BLD Pharmatech, focus on providing a wide range of unique and specialized building blocks for medicinal chemistry. They typically offer detailed analytical data and cater to the specific needs of research scientists.
- **Chemical Marketplaces and Aggregators:** Platforms like eMolecules and ChemScience do not manufacture chemicals themselves but provide a searchable database of products from numerous suppliers. These platforms are invaluable for comparing prices, available quantities, and lead times from a wide range of vendors in a single interface.

Key Evaluation Criteria for Supplier Selection

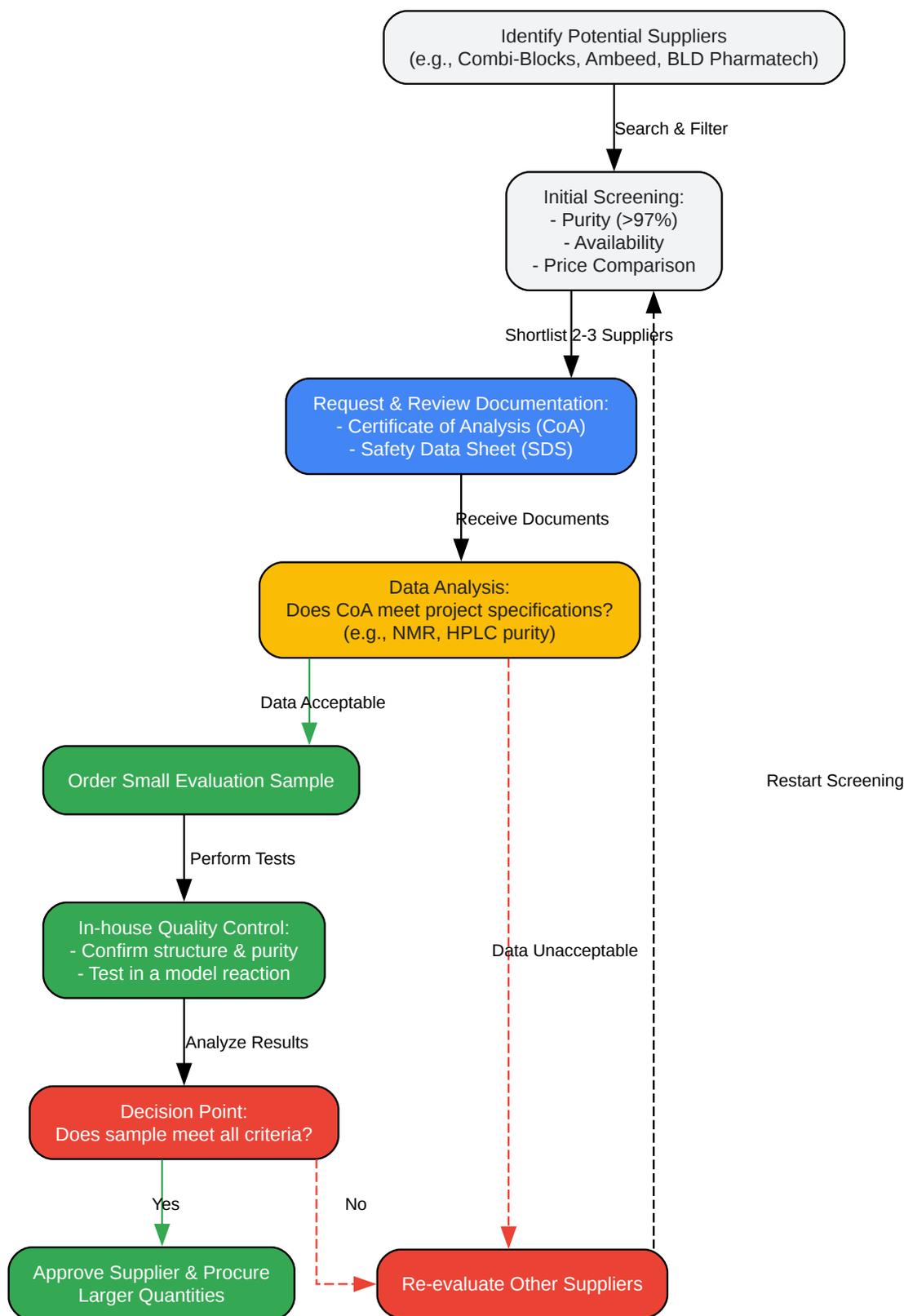
The selection of a suitable supplier for **2-Chloro-5-methoxyquinoline** should be guided by a thorough evaluation of several key factors that directly impact experimental success and project timelines.

Table 1: Critical Parameters for Supplier and Product Evaluation

Parameter	Importance in R&D	Key Indicators to Assess
Purity & Characterization	High	>97% purity is a common standard. Look for suppliers providing detailed Certificates of Analysis (CoA) with NMR, HPLC/LC-MS, and other analytical data.
Documentation	High	Availability of a comprehensive Safety Data Sheet (SDS) is mandatory for safe handling and institutional compliance.
Scalability	Medium to High	Does the supplier offer a range of quantities, from milligrams for initial screening to kilograms for later-stage development?
Consistency & Reliability	High	Inquire about batch-to-batch consistency. Established suppliers with a long track record are often more reliable.
Lead Time & Availability	High	Check for stock status and estimated delivery times. Platforms that show real-time stock levels are advantageous.
Technical Support	Medium	Access to a technical support team can be valuable for troubleshooting or inquiries about product specifications.

Workflow for Supplier Qualification: A Systematic Approach

To ensure the selection of a high-quality and reliable source for **2-Chloro-5-methoxyquinoline**, a systematic qualification process is recommended. This workflow helps to de-risk the procurement process and ensures that the material meets the stringent requirements of drug development.



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Caption: A workflow diagram for the systematic evaluation and qualification of commercial suppliers for critical chemical reagents.

Comparative Overview of Selected Commercial Suppliers

While a comprehensive list of all suppliers is beyond the scope of this guide, the following table provides a snapshot of prominent vendors offering **2-Chloro-5-methoxyquinoline**. This information is based on publicly available data and is intended for illustrative purposes. Researchers should always verify the specifications directly with the supplier before purchase.

Table 2: Snapshot of Commercial Suppliers for **2-Chloro-5-methoxyquinoline**

Supplier	Product Number (Example)	Stated Purity	Available Quantities	Notes
Combi-Blocks	QC-2165	97%	1g, 5g, 10g	A well-regarded supplier of building blocks for drug discovery.
Ambeed	A201979	97%	250mg, 1g, 5g, 10g	Offers a wide range of heterocyclic compounds.
BLD Pharmatech	BD138676	97%	1g, 5g, 25g	Provides a range of research chemicals with available analytical data.
ChemScience	39929	97%	1g, 5g, 10g	A supplier focused on chemistry for life sciences.

Safe Handling and Storage Protocols

Proper handling and storage of **2-Chloro-5-methoxyquinoline** are essential for maintaining its integrity and ensuring laboratory safety. Based on available Safety Data Sheets (SDS), the following recommendations should be followed:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses, chemical-resistant gloves, and a lab coat.
- Handling: Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust or vapors. Avoid contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.

Conclusion

The successful sourcing of **2-Chloro-5-methoxyquinoline** for research and drug development hinges on a diligent and systematic approach to supplier evaluation. By prioritizing purity, comprehensive documentation, and batch-to-batch consistency, researchers can mitigate risks associated with poor quality reagents. The suppliers and workflow presented in this guide offer a framework for making informed procurement decisions, ultimately contributing to the reliability and reproducibility of scientific outcomes.

References

- ChemScience. **2-Chloro-5-methoxyquinoline**. [\[Link\]](#)
- To cite this document: BenchChem. [\[Introduction: The Strategic Importance of 2-Chloro-5-methoxyquinoline\]](#). BenchChem, [2026]. [\[Online PDF\]](#). Available at: [\[https://www.benchchem.com/product/b1599733#commercial-suppliers-of-2-chloro-5-methoxyquinoline\]](https://www.benchchem.com/product/b1599733#commercial-suppliers-of-2-chloro-5-methoxyquinoline)

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